

Uracil-d2-1: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Uracil-d2-1*

Cat. No.: *B1647003*

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An in-depth overview of **Uracil-d2-1**, its physicochemical properties, and its critical role as an internal standard in quantitative bioanalysis for clinical and pharmaceutical research.

Introduction

Uracil-d2-1 is the deuterium-labeled form of uracil, a naturally occurring pyrimidine derivative and a fundamental component of ribonucleic acid (RNA). In the fields of biomedical research and drug development, stable isotope-labeled compounds like **Uracil-d2-1** are indispensable tools. Its primary application lies in its use as an internal standard for quantitative analyses by nuclear magnetic resonance (NMR) spectroscopy, gas chromatography-mass spectrometry (GC-MS), or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} The incorporation of deuterium atoms provides a distinct mass difference from endogenous uracil, allowing for precise and accurate quantification in complex biological matrices. This technical guide provides a comprehensive overview of **Uracil-d2-1**, including its properties, analytical methodologies, and key applications.

Physicochemical Properties

A clear understanding of the physicochemical properties of **Uracil-d2-1** is essential for its proper handling, storage, and application in experimental settings. The key properties are summarized in the table below.

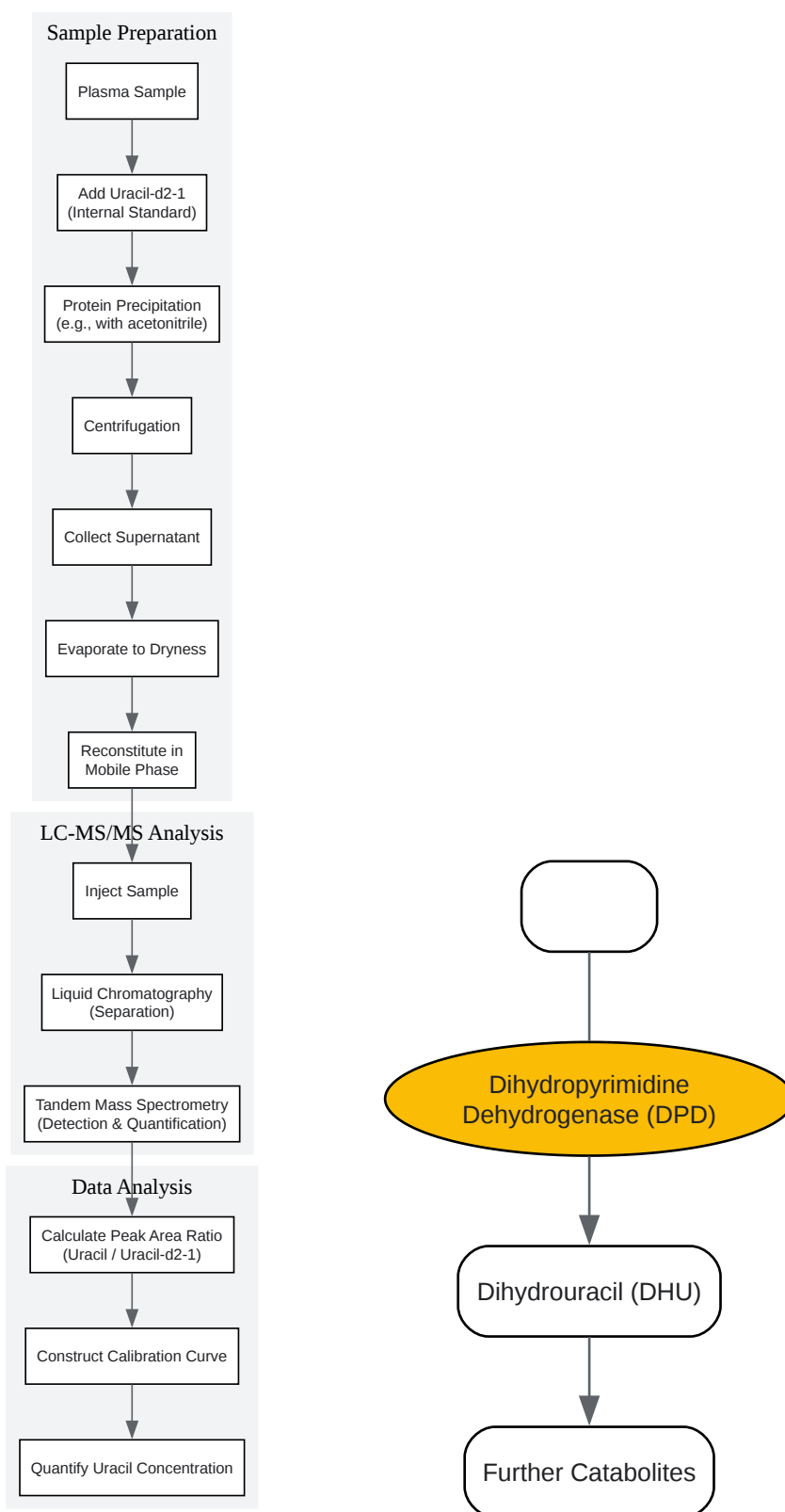
Property	Value	Reference
CAS Number	20666-60-8	MedchemExpress
Molecular Formula	C4H2D2N2O2	MedchemExpress
Molecular Weight	114.10 g/mol	MedchemExpress
Appearance	Solid	MedchemExpress
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 6 months	MedchemExpress

Core Application: Quantitative Bioanalysis

The most significant application of **Uracil-d2-1** is as an internal standard in the quantification of uracil and its metabolites in biological samples, such as plasma and urine.[3] This is particularly crucial for assessing the activity of Dihydropyrimidine Dehydrogenase (DPD), the rate-limiting enzyme in the catabolism of uracil and the chemotherapeutic agent 5-fluorouracil (5-FU).[4] DPD deficiency can lead to severe toxicity in patients treated with 5-FU.[4] By accurately measuring the levels of endogenous uracil, clinicians can identify patients with DPD deficiency and adjust chemotherapy dosages accordingly.[4]

Experimental Workflow for Uracil Quantification in Plasma

The following diagram illustrates a typical workflow for the quantification of uracil in plasma samples using **Uracil-d2-1** as an internal standard with LC-MS/MS.



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